

Technical Support Center: GI-102 Long-Term Safety Profile

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Compound of Interest

Compound Name: LG 6-102
CAS No.: 132798-30-2
Cat. No.: B1675219

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information regarding the long-term safety profile of GI-102, a novel CD80-IL2v3 immunocytokine. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during pre-clinical and clinical research.

Frequently Asked Questions (FAQs)

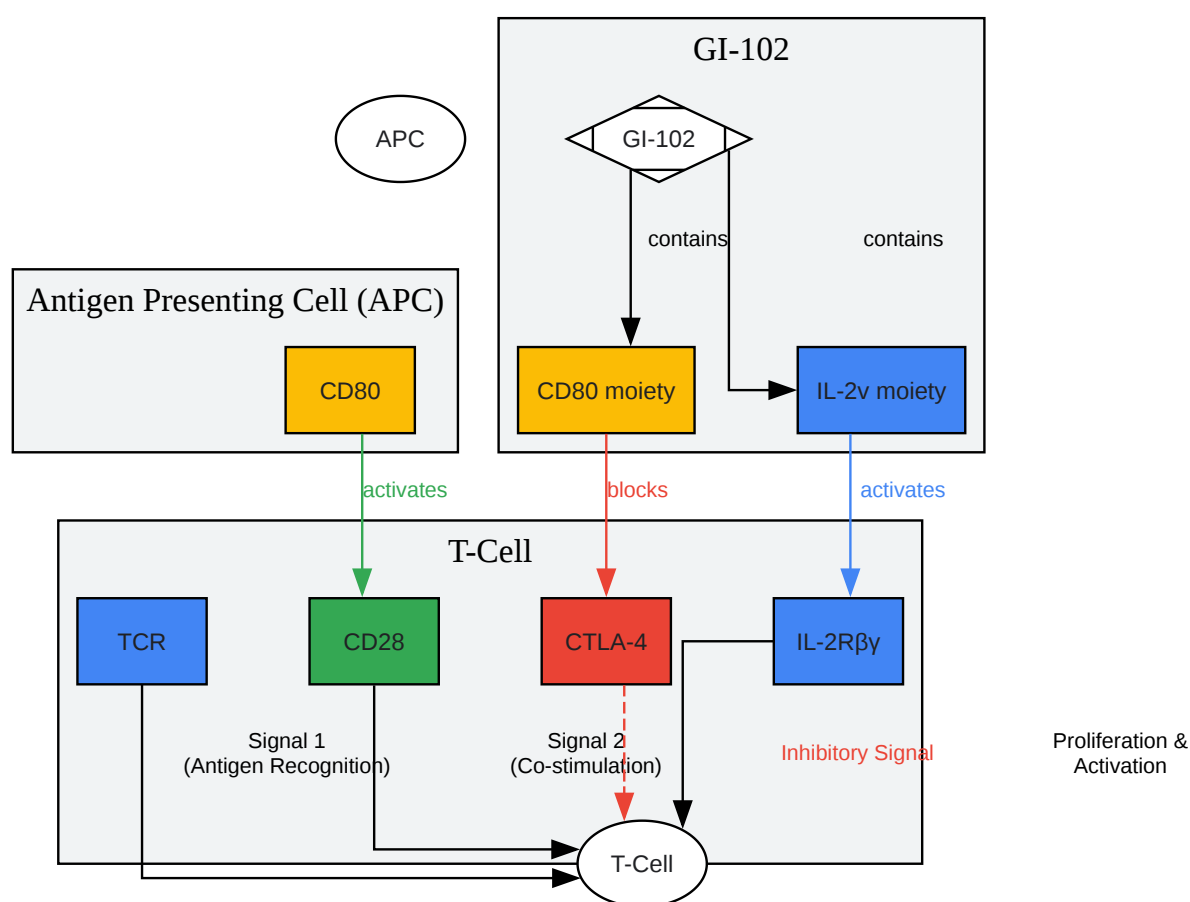
Q1: What is the mechanism of action of GI-102 and how does it relate to its safety profile?

A1: GI-102 is a bispecific fusion protein composed of the extracellular domain of CD80 and a variant of Interleukin-2 (IL-2v). Its mechanism of action involves a dual approach to activating the immune system against cancer cells. The CD80 component blocks the CTLA-4 checkpoint on T-lymphocytes, a key inhibitory signal, thereby promoting T-cell activation. The IL-2v moiety is engineered to preferentially bind to the IL-2 receptor $\beta\gamma$ (CD122/CD132) complex, which is present on CD8+ T cells and Natural Killer (NK) cells, leading to their proliferation and activation. Crucially, the IL-2v has a reduced affinity for the IL-2 receptor α (CD25), which is

highly expressed on regulatory T cells (Tregs). This design aims to minimize the expansion of immunosuppressive Tregs, a common side effect of traditional IL-2 therapy.

The safety profile of GI-102 is intrinsically linked to its mechanism of action. The targeted activation of the immune system can lead to immune-related adverse events (irAEs), which are inflammatory in nature and can affect various organ systems.

Signaling Pathway



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Caption: Mechanism of action of GI-102.

Q2: What are the most common treatment-related adverse events (TRAEs) observed with GI-102 in clinical trials?

A2: Based on the initial results from the first-in-human Phase 1/2a study (NCT05824975), the most frequently reported treatment-related adverse events (TRAEs) are pyrexia (fever) and chills.[1][2][3] In this study, pyrexia was observed in 43.8% of patients and chills in 34.4% of patients.[1][2][3]

Troubleshooting Guides

Management of Common Treatment-Related Adverse Events

Issue: A patient in a clinical trial develops pyrexia (fever) and/or chills following GI-102 administration.

Troubleshooting Steps:

- **Monitor Vital Signs:** Closely monitor the patient's temperature, heart rate, blood pressure, and respiratory rate.
- **Symptomatic Management:** For mild to moderate pyrexia and chills, standard supportive care, including antipyretics (e.g., acetaminophen) and blankets, may be administered as per the clinical trial protocol.
- **Rule out Infection:** It is crucial to rule out underlying infection as a cause of fever, especially in immunocompromised patients. Blood cultures and other relevant investigations should be considered based on the clinical presentation.
- **Grade the Adverse Event:** Grade the severity of the pyrexia and chills according to the Common Terminology Criteria for Adverse Events (CTCAE).
- **Dose Interruption/Modification:** For severe or persistent pyrexia (Grade 3 or higher), dose interruption or modification of GI-102 may be necessary, as outlined in the study protocol.
- **Corticosteroids:** In cases of severe, persistent, or recurrent pyrexia that is suspected to be immune-mediated and not due to infection, the use of corticosteroids may be considered, following the specific guidelines of the clinical trial for managing irAEs.

Quantitative Data Summary

Table 1: Incidence of Most Common Treatment-Related Adverse Events (TRAEs) in the NCT05824975 Study

Adverse Event	Frequency
Pyrexia	43.8%
Chills	34.4%

Data from the first-in-human, phase 1/2a study of GI-102.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 2: Incidence of Grade ≥ 3 Treatment-Related Adverse Events (TRAEs) in the NCT05824975 Study

Severity	Frequency
Grade ≥ 3 TRAEs	15.6%

Data from the first-in-human, phase 1/2a study of GI-102.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Protocol: Monitoring for Adverse Events in a Phase 1/2a Clinical Trial of GI-102

This is a generalized protocol based on the design of the NCT05824975 study. Researchers must adhere to the specific protocol of the trial they are conducting.

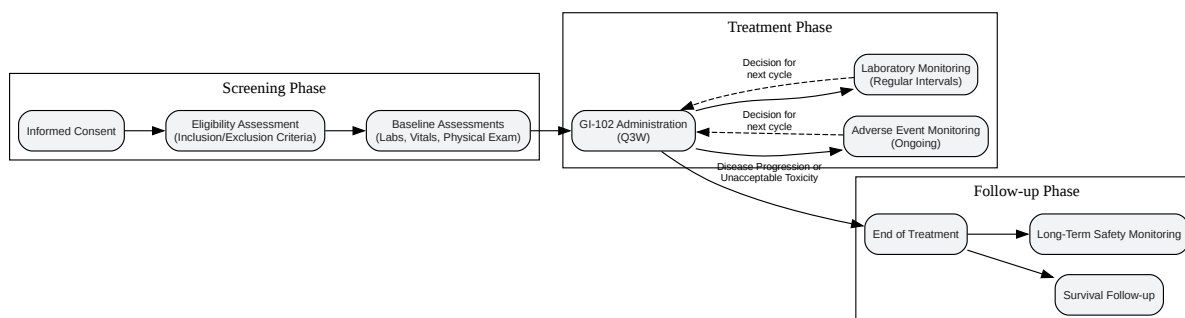
Objective: To evaluate the safety and tolerability of GI-102.

Methodology:

- Patient Population: Patients with advanced or metastatic solid tumors who meet the inclusion and exclusion criteria of the study.[\[4\]](#)
- Study Design: A dose-escalation and expansion study design is typically employed.[\[2\]](#)
- Treatment Administration: GI-102 is administered intravenously every 3 weeks.[\[2\]](#)

- Safety Assessments:
 - Adverse Event Monitoring: All adverse events (AEs) are recorded at each study visit and graded according to the National Cancer Institute's Common Terminology Criteria for Adverse Events (CTCAE). The relationship of the AE to the study drug is also assessed.
 - Laboratory Tests: Hematology and blood chemistry panels are collected at baseline and at regular intervals throughout the study (e.g., weekly for the first cycle, then at the beginning of each subsequent cycle). Key parameters to monitor include:
 - Complete Blood Count (CBC) with differential
 - Liver Function Tests (LFTs): ALT, AST, bilirubin, alkaline phosphatase
 - Renal Function Tests: Creatinine, BUN
 - Electrolytes
 - Thyroid Function Tests (given the profile of related immunotherapies)
 - Vital Signs: Monitored at regular intervals during and after infusion, and at each study visit.
 - Physical Examinations: Performed at baseline and at regular intervals.
- Dose-Limiting Toxicity (DLT) Assessment: In the dose-escalation phase, a DLT period (e.g., the first cycle) is defined to identify the maximum tolerated dose (MTD). DLTs are pre-defined in the study protocol.

Experimental Workflow



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